

Introduction to C₁₁H₁₆ Aromatic Hydrocarbons

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Compound of Interest

Compound Name: 1-Ethyl-2,4,5-trimethylbenzene

Cat. No.: B097103

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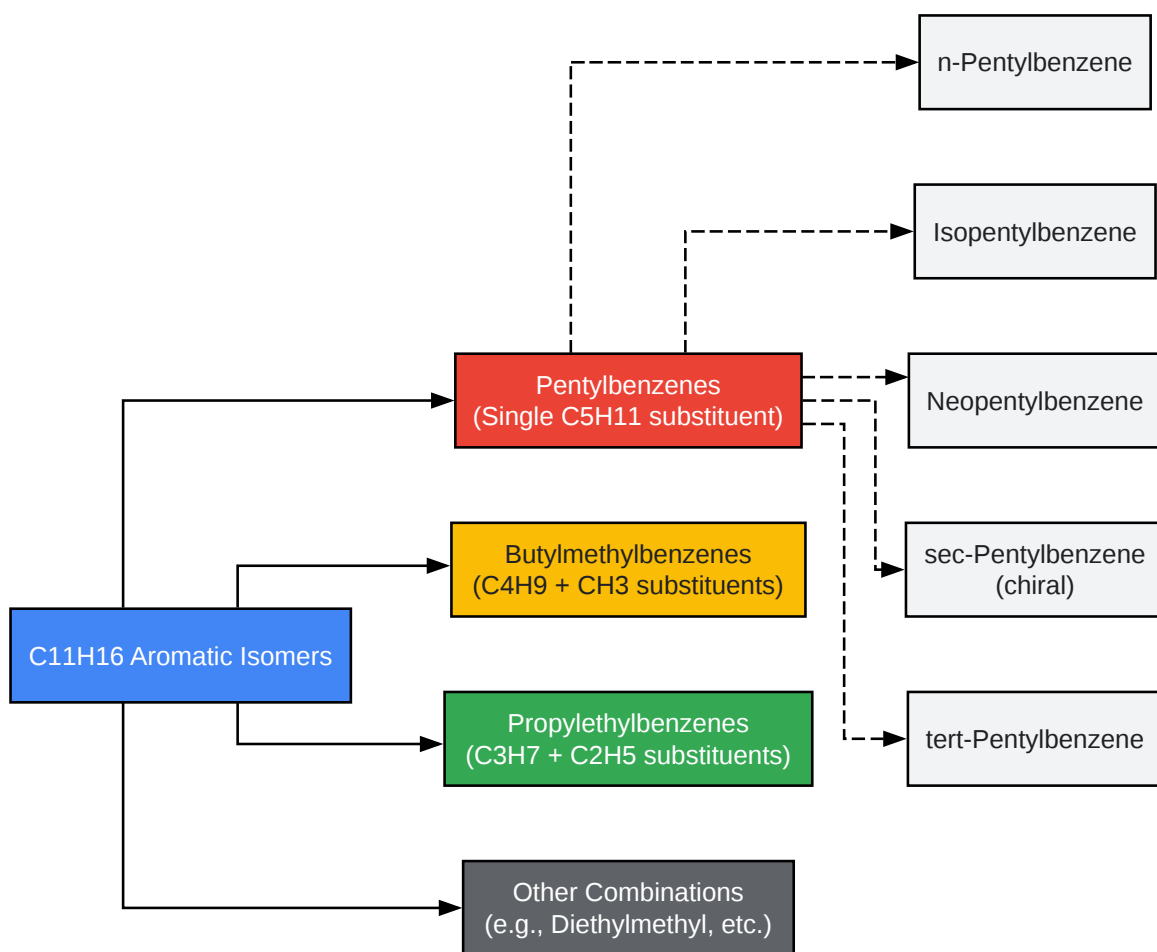
Aromatic hydrocarbons with the molecular formula C₁₁H₁₆ represent a diverse group of isomers. These compounds all contain a benzene ring, with the remaining five carbon atoms and associated hydrogens arranged as one or more alkyl substituents. The arrangement and structure of these alkyl groups give rise to a large number of constitutional isomers and, in some cases, stereoisomers.

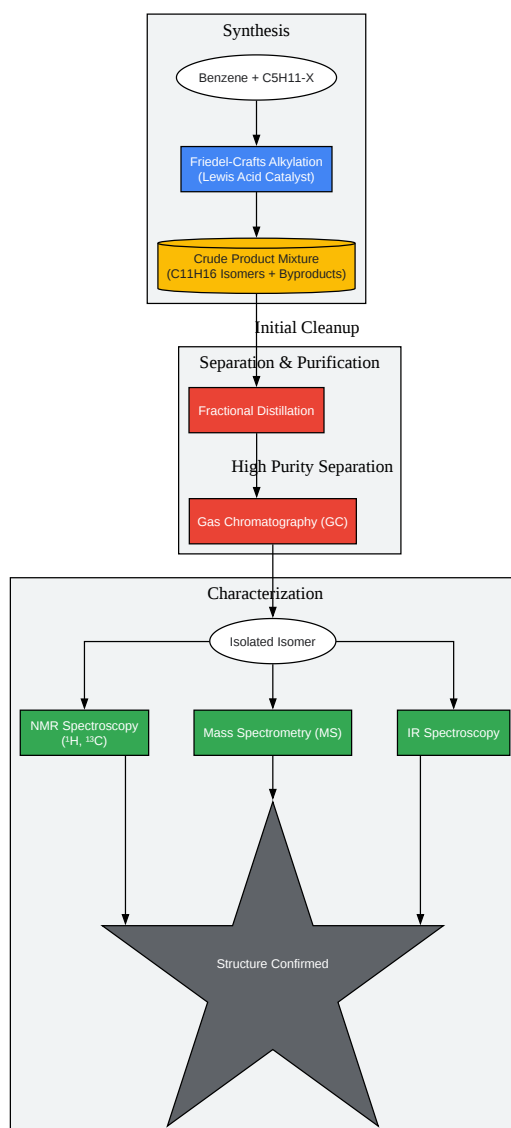
These compounds are generally non-polar, colorless liquids that are insoluble in water but soluble in organic solvents.^{[1][2][3]} Their properties and reactivity are dictated by the nature of the alkyl substitution on the aromatic ring. They serve as important intermediates in chemical synthesis, components in fuel, and model compounds for toxicological and environmental studies.

Structural Isomerism in C₁₁H₁₆

The isomers of C₁₁H₁₆ can be categorized based on the substitution pattern on the benzene ring. The primary categories include a single five-carbon (pentyl) substituent, and various combinations of smaller alkyl groups.

A logical breakdown of the primary isomers is visualized below.





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References

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